

1-Pentadecanol, 2-undecyl-: A Technical Guide to a Long-Chain Branched Alcohol

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Compound of Interest

Compound Name: 1-Pentadecanol, 2-undecyl-

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Introduction

1-Pentadecanol, 2-undecyl-, a C26 long-chain branched alcohol, belongs to the class of Guerbet alcohols. These alcohols are characterized by their unique β -branched structure, which imparts desirable physicochemical properties compared to their linear isomers. This technical guide provides a comprehensive overview of **1-Pentadecanol, 2-undecyl-**, focusing on its synthesis, properties, and potential applications, particularly within the pharmaceutical and drug development sectors. Due to the limited availability of specific experimental data for this exact molecule, this guide supplements information with data from closely related Guerbet alcohols and general principles applicable to this class of compounds.

Chemical Identity and Physical Properties

1-Pentadecanol, 2-undecyl- is a saturated primary alcohol with a total of 26 carbon atoms. Its branched nature significantly influences its physical properties, generally leading to a lower melting point and higher boiling point compared to a linear C26 alcohol.

Table 1: Chemical Identification of **1-Pentadecanol, 2-undecyl-**

Identifier	Value
IUPAC Name	2-undecylpentadecan-1-ol
CAS Number	79864-02-1
Molecular Formula	C ₂₆ H ₅₄ O
Molecular Weight	382.7 g/mol [1]

Table 2: Computed Physicochemical Properties of **1-Pentadecanol, 2-undecyl-**

Property	Value	Source
XLogP3	12.4	PubChem [1]
Hydrogen Bond Donor Count	1	PubChem [1]
Hydrogen Bond Acceptor Count	1	PubChem [1]
Rotatable Bond Count	23	PubChem [1]
Exact Mass	382.417466 g/mol	PubChem [1]
Topological Polar Surface Area	20.2 Å ²	PubChem [1]
Heavy Atom Count	27	PubChem [1]

Note: The data in Table 2 are computationally predicted and have not been experimentally verified in publicly available literature.

For illustrative purposes, the experimental properties of a closely related and commercially available C28 Guerbet alcohol, 2-dodecyl-1-hexadecanol (CAS No. 72388-18-2), are presented below. These values can provide an estimate of the expected properties for **1-Pentadecanol, 2-undecyl-**.

Table 3: Experimental Physical Properties of 2-dodecyl-1-hexadecanol (C28 Guerbet Alcohol)

Property	Value
Molecular Weight	410.76 g/mol [2]
Appearance	Neat (liquid at room temperature)[2]

Synthesis: The Guerbet Reaction

1-Pentadecanol, 2-undecyl- is synthesized via the Guerbet reaction, a self-condensation of a primary alcohol at high temperatures in the presence of a catalyst.[2][3] The overall reaction involves the dimerization of a C13 alcohol (tridecanol) to form the C26 branched alcohol.

Experimental Protocol: General Guerbet Reaction

While a specific protocol for **1-Pentadecanol, 2-undecyl-** is not detailed in the available literature, a general procedure for the synthesis of Guerbet alcohols is as follows:

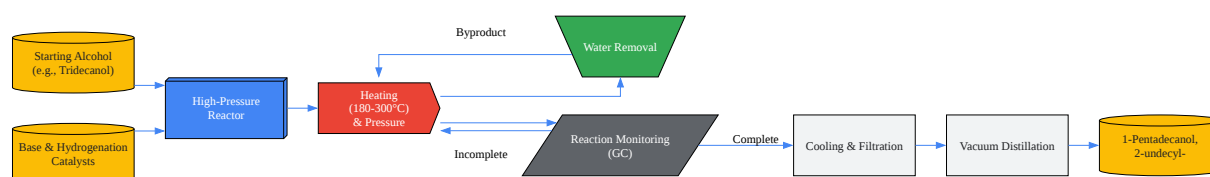
Materials:

- Starting alcohol (e.g., tridecanol)
- Base catalyst (e.g., potassium hydroxide)
- Hydrogenation catalyst (e.g., Raney nickel or a palladium compound)[4]
- Inert solvent (optional)
- Nitrogen gas supply

Procedure:

- The starting alcohol and the base catalyst are charged into a high-pressure reactor equipped with a stirrer and a condenser for water removal.
- The hydrogenation catalyst is added to the mixture.
- The reactor is purged with nitrogen to create an inert atmosphere.

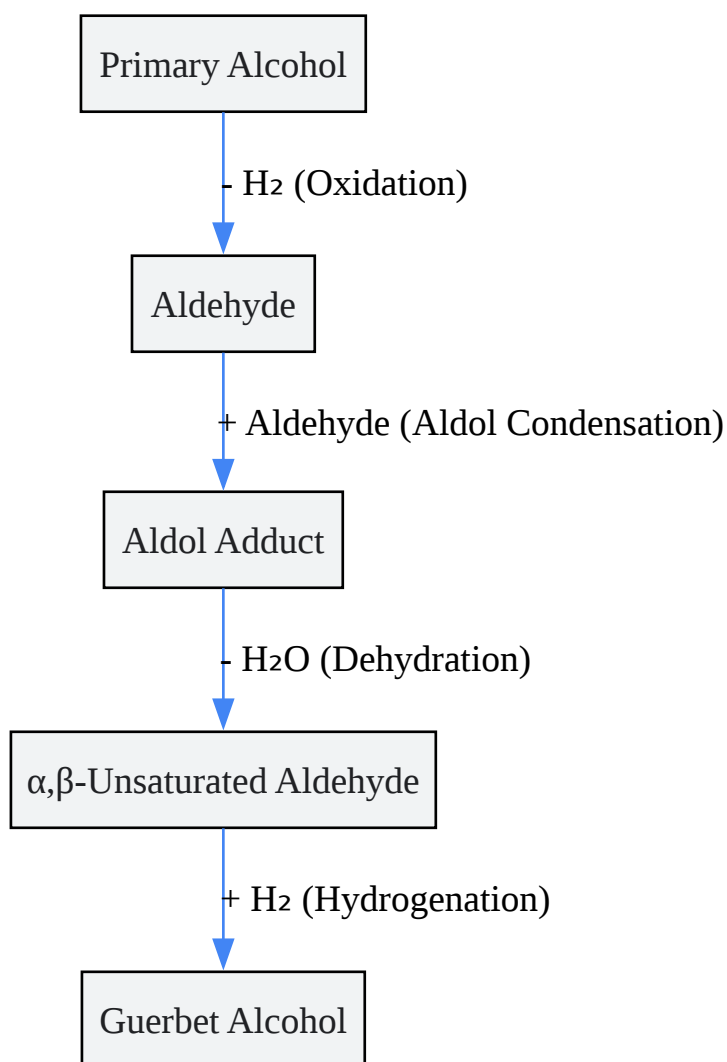
- The mixture is heated to a high temperature, typically in the range of 180-300°C, under pressure.[2][4]
- Water, a byproduct of the reaction, is continuously removed to drive the equilibrium towards the product.
- The reaction progress is monitored by techniques such as gas chromatography (GC) to determine the conversion of the starting alcohol.
- Upon completion, the reaction mixture is cooled, and the catalyst is removed by filtration.
- The product is then purified, typically by vacuum distillation, to remove unreacted starting material and any byproducts.



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Guerbet Reaction Experimental Workflow

The mechanism of the Guerbet reaction is a multi-step process.



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